

In-Depth Technical Guide to the Physical Characteristics of Ethyl acetoacetate-d3

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Compound of Interest

Compound Name: Ethyl acetoacetate-d3

Cat. No.: B12392286

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Ethyl acetoacetate-d3**. Designed for researchers, scientists, and professionals in drug development, this document summarizes key data, outlines relevant experimental methodologies, and illustrates the fundamental impact of isotopic labeling on the physical properties of this compound.

Core Physical Properties

Ethyl acetoacetate-d3, the deuterated form of Ethyl acetoacetate, is a valuable isotopically labeled compound utilized in a variety of research applications, including as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS. While extensive experimental data on all physical properties of the deuterated species is not readily available in published literature, the following table summarizes the known characteristics of **Ethyl acetoacetate-d3** and provides the corresponding data for its non-deuterated counterpart, Ethyl acetoacetate, for comparative purposes. It is important to note that the physical properties of deuterated compounds are generally very similar to their non-deuterated analogues.

Physical Property	Ethyl acetoacetate-d3	Ethyl acetoacetate (for comparison)
Chemical Name	Butanoic-4,4,4-d3 acid, 3-oxo-, ethyl ester[1]	Ethyl 3-oxobutanoate
CAS Number	1565868-21-4[1]	141-97-9[2]
Molecular Formula	C ₆ H ₇ D ₃ O ₃ [1]	C ₆ H ₁₀ O ₃ [2]
Molecular Weight	133.16 g/mol [1]	130.14 g/mol [2]
Appearance	Colorless to light yellow liquid[1]	Colorless liquid[3]
Boiling Point	Data not available	181 °C (lit.)
Melting Point	Data not available	-43 °C (lit.)[2]
Density	Data not available	1.029 g/mL at 20 °C (lit.)
Refractive Index	Data not available	n ₂₀ /D 1.419
Purity (NMR)	≥95.0%[1]	≥99.0% (GC)
Storage Conditions	2-8°C, sealed storage, away from moisture and light[1]	Store below +30°C[4][5]

Experimental Protocols

The determination of the physical properties of isotopically labeled compounds like **Ethyl acetoacetate-d3** follows standard laboratory procedures. Below are detailed methodologies for key experiments.

Determination of Boiling Point

Methodology: The boiling point can be determined using a micro-boiling point apparatus.

- A small sample of **Ethyl acetoacetate-d3** is placed in a capillary tube, which is then attached to a thermometer.
- The assembly is immersed in a heating bath (e.g., silicone oil).

- The temperature is gradually increased.
- The boiling point is recorded as the temperature at which a steady stream of bubbles emerges from the capillary tube.

Determination of Melting Point

Methodology: A differential scanning calorimeter (DSC) is a precise method for determining the melting point.

- A small, accurately weighed sample of **Ethyl acetoacetate-d3** is hermetically sealed in an aluminum pan.
- An empty sealed pan is used as a reference.
- The sample and reference are heated at a constant rate.
- The melting point is determined by the onset temperature of the endothermic peak in the DSC thermogram.

Determination of Density

Methodology: The density can be determined using a pycnometer.

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **Ethyl acetoacetate-d3**, and its mass is measured.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water), and its mass is measured.
- The density of **Ethyl acetoacetate-d3** is calculated using the ratio of the mass of the sample to the mass of the reference liquid, multiplied by the density of the reference liquid.

Gas Chromatography-Mass Spectrometry (GC-MS) for Isotopic Purity

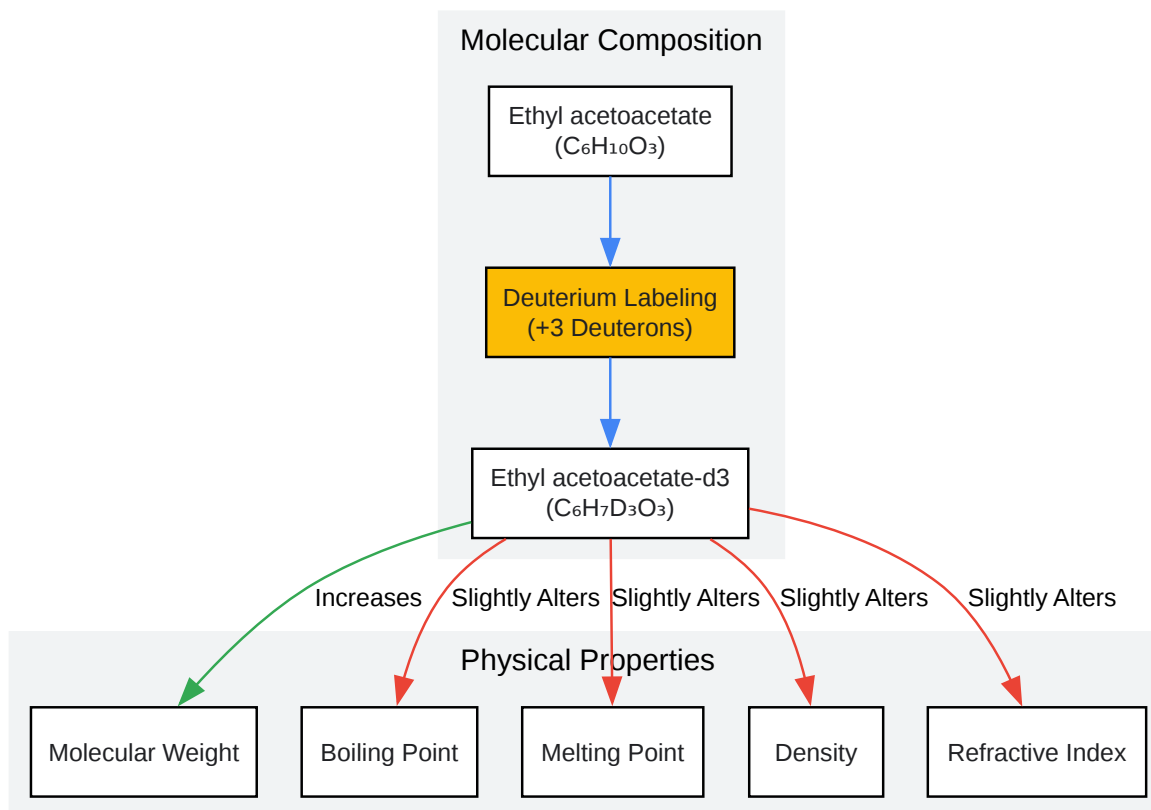
Methodology: GC-MS is used to confirm the isotopic enrichment and purity of **Ethyl acetoacetate-d3**. An experiment involving deuterium exchange in ethyl acetoacetate followed by GC-MS analysis has been developed.

- Sample Preparation: A dilute solution of **Ethyl acetoacetate-d3** is prepared in a suitable solvent (e.g., dichloromethane).
- GC Separation: The sample is injected into a gas chromatograph equipped with an appropriate column to separate the analyte from any impurities.
- MS Analysis: The eluent from the GC is introduced into a mass spectrometer. The mass spectrum of the **Ethyl acetoacetate-d3** is recorded.
- Data Analysis: The mass-to-charge ratio (m/z) of the molecular ion peak is analyzed to confirm the incorporation of three deuterium atoms. The relative abundance of the deuterated and non-deuterated species is used to determine the isotopic purity.

Logical Relationships and Signaling Pathways

The introduction of deuterium atoms into the ethyl acetoacetate molecule has a direct, albeit often subtle, impact on its physical properties. The following diagram illustrates this fundamental relationship.

Impact of Isotopic Labeling on Physical Properties



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Caption: Isotopic labeling of Ethyl acetoacetate with deuterium directly influences its molecular weight and subtly alters other physical properties.

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